

6-Carboxyfluorescein (6-FAM) Phosphoramidite: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Fluorescein Phosphoramidite

Cat. No.: B607415

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides core information on 6-carboxyfluorescein (6-FAM) phosphoramidite, a fundamental reagent for the fluorescent labeling of oligonucleotides. This document details its chemical and physical properties, provides comprehensive experimental protocols for its use in solid-phase oligonucleotide synthesis, and illustrates key workflows and mechanisms through detailed diagrams.

Core Properties of 6-FAM Phosphoramidite

6-Carboxyfluorescein, commonly known as 6-FAM, is the most widely used fluorescent dye for labeling oligonucleotides.^[1] Its phosphoramidite derivative allows for its direct incorporation into a growing oligonucleotide chain during automated solid-phase synthesis.^{[2][3]} The single isomer 6-FAM is preferred for its defined structure, ensuring consistency in labeling.^{[4][5]}

Chemical and Physical Data

The key quantitative data for 6-FAM phosphoramidite are summarized in the tables below, providing a quick reference for experimental planning.

Chemical Properties	Value	Reference
Molecular Formula	C ₄₆ H ₅₈ N ₃ O ₁₀ P	[6][7]
Molecular Weight	843.94 g/mol	[6][7]
CAS Number	204697-37-0	[5][6][7]
Appearance	White or clear crystals/foam	[6][8]
Solubility	Good solubility in acetonitrile and Dichloromethane (DCM). Insoluble in water.	[8][9]
Purity (HPLC)	> 95%	[6][8][10]

Spectroscopic Properties	Value	Reference
Absorption Maximum (λ _{max})	~494 nm	[6][8][11]
Emission Maximum (λ _{em})	~517-520 nm	[1][2][9][12]
Molar Extinction Coefficient	75,000 M ⁻¹ cm ⁻¹	[8]
Fluorescence Quantum Yield	0.9	[8]
Recommended Quenchers	BHQ-1, DABCYL, DDQ-1	[1][9][13]

Applications in Research and Development

6-FAM labeled oligonucleotides are indispensable tools in molecular biology and diagnostics.[2]

Key applications include:

- Quantitative PCR (qPCR): 6-FAM is commonly used as the reporter dye in probe-based qPCR assays like TaqMan probes, Molecular Beacons, and Scorpion primers.[1][2]
- DNA Sequencing: It serves as a fluorescent label for primers in Sanger sequencing.[1]
- Fluorescence In Situ Hybridization (FISH): FAM-labeled probes are used to detect specific DNA sequences in chromosomes.[14][15]

- Genetic Analysis: Applications include Amplified Fragment Length Polymorphism (AFLP) and microsatellite analysis.[1]
- Molecular Interaction Studies: Used in electrophoretic mobility shift assays (EMSA) to study protein-RNA interactions.[16]
- Cell Imaging: FAM-labeled oligonucleotides can be used to visualize gene expression and intracellular molecular dynamics.[2]

Experimental Protocols

The following sections provide detailed methodologies for the incorporation of 6-FAM phosphoramidite into synthetic oligonucleotides.

Oligonucleotide Synthesis Workflow

The synthesis of a 6-FAM labeled oligonucleotide follows the standard phosphoramidite chemistry cycle on an automated DNA synthesizer.[2][3] The 6-FAM phosphoramidite is typically added at the 5'-terminus of the oligonucleotide.[4][9]



[Click to download full resolution via product page](#)

General workflow for the synthesis of a 5'-FAM labeled oligonucleotide.

Protocol Details:

- Preparation of 6-FAM Phosphoramidite: Dissolve the 6-FAM phosphoramidite in anhydrous acetonitrile to a recommended concentration of 0.1 M.[10][17] The solution is stable for 2-3 days when stored properly.[10]

- **Coupling:** A coupling time of 3 to 15 minutes is generally recommended for 6-FAM phosphoramidite.^{[4][10]} For critical syntheses, a double coupling can be performed to improve efficiency.^[17] Some versions of 6-FAM phosphoramidite contain a DMT group, which allows for the monitoring of coupling efficiency by measuring the release of the trityl cation.^{[4][18]}
- **Capping and Oxidation:** Standard capping and oxidation protocols used for nucleoside phosphoramidites are compatible with 6-FAM phosphoramidite.^[17]

Cleavage and Deprotection

After synthesis, the oligonucleotide must be cleaved from the solid support and the protecting groups on the nucleobases and the fluorescein dye must be removed.

Standard Deprotection Protocol:

- **Reagent:** Concentrated ammonium hydroxide.
- **Procedure:** Incubate the solid support with concentrated ammonium hydroxide at 55°C overnight.^[18]

Ammonia/Methylamine (AMA) Deprotection:

This method is faster but requires a specific procedure to avoid degradation of the FAM dye.^{[4][19]}

- Incubate the support with concentrated ammonium hydroxide for 30 minutes at room temperature to remove the pivaloyl protecting groups from the FAM moiety.^{[4][19][20]}
- Add an equal volume of 40% methylamine.
- Incubate at 65°C for 10-15 minutes to complete the deprotection of the nucleobases.^{[4][20]}

Note: Do not store crude fluorescently labeled oligonucleotides in ammonia.^[10]

Purification

Purification is critical to remove failure sequences and unreacted reagents.

DMT-On Purification using Cartridges:

If a DMT-containing 6-FAM phosphoramidite is used, the full-length, DMT-on product can be selectively purified using reverse-phase cartridges (e.g., Glen-Pak™).[18]

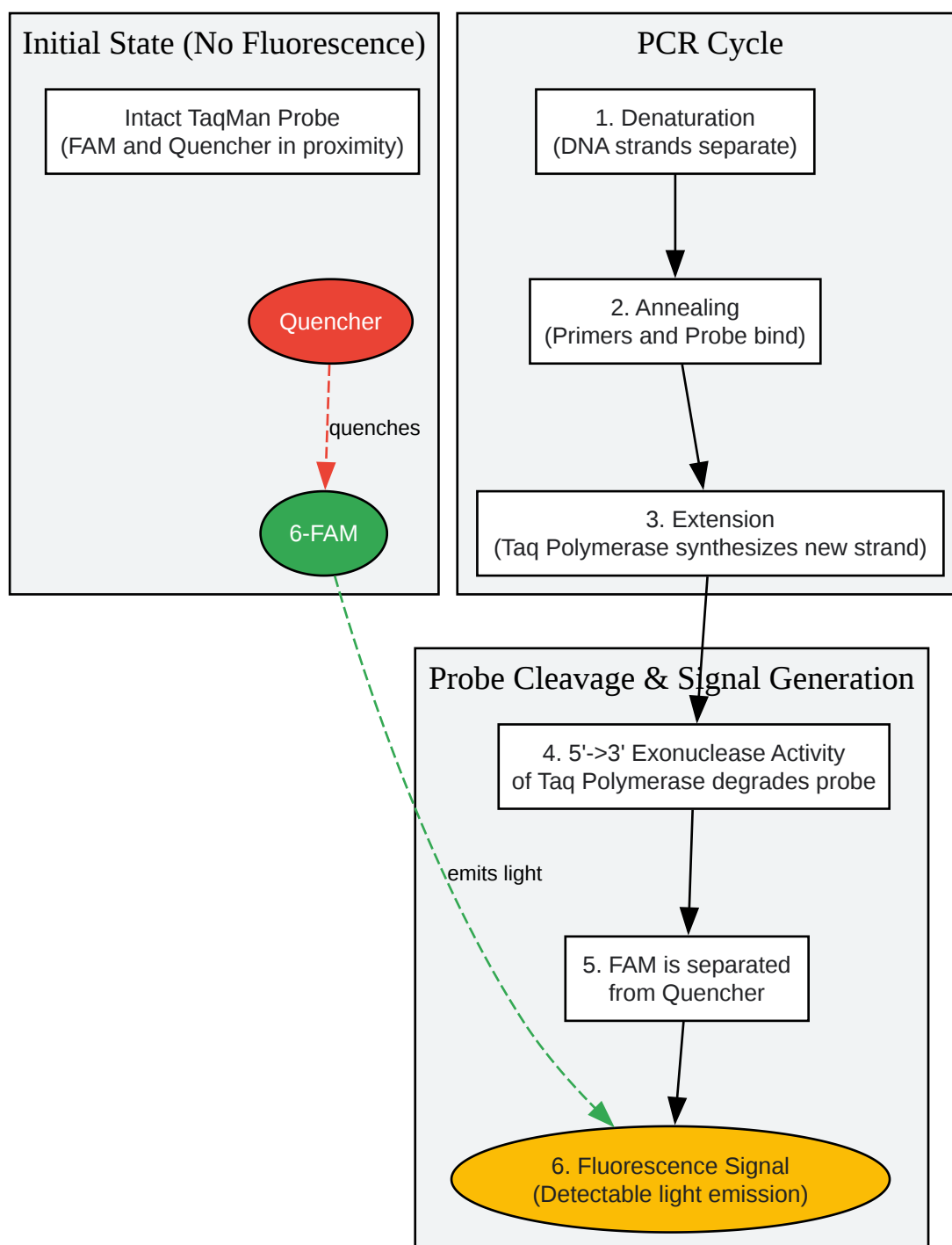
- Loading: Dilute the deprotected oligonucleotide solution and load it onto the prepared cartridge.
- Washing: Wash the cartridge with a salt solution to remove DMT-off failure sequences.
- Detritylation: Cleave the DMT group on-column using an acid wash (e.g., 2% trifluoroacetic acid).
- Elution: Elute the purified, detritylated FAM-labeled oligonucleotide with a solution of 50% acetonitrile in water containing 0.5% ammonium hydroxide.[18]

Other Purification Methods:

- High-Performance Liquid Chromatography (HPLC): Both reverse-phase and ion-exchange HPLC can be used for high-purity applications.[2][18]
- Polyacrylamide Gel Electrophoresis (PAGE): PAGE is effective for purifying oligonucleotides, especially for ensuring length homogeneity.[21][22]

Signaling Pathway Example: TaqMan qPCR Assay

A primary application of 6-FAM labeled oligonucleotides is in TaqMan qPCR probes. The probe is designed to hybridize to a specific target sequence between the forward and reverse PCR primers. The 5'-end of the probe is labeled with 6-FAM, and the 3'-end is labeled with a quencher.



[Click to download full resolution via product page](#)

Mechanism of signal generation in a TaqMan qPCR assay using a 6-FAM probe.

In this system, the fluorescence of 6-FAM is quenched by the nearby quencher molecule due to Förster Resonance Energy Transfer (FRET) when the probe is intact.[23] During the extension

phase of PCR, the 5' to 3' exonuclease activity of the DNA polymerase degrades the hybridized probe, separating the 6-FAM dye from the quencher.[1] This separation results in an increase in fluorescence signal that is proportional to the amount of amplified PCR product.[2]

Storage and Handling

- Phosphoramidite: Store 6-FAM phosphoramidite at -20°C, desiccated, and protected from light.[6][8][9]
- Labeled Oligonucleotides: Store purified, FAM-labeled oligonucleotides in a neutral buffer (e.g., TE buffer) at -20°C and protected from light to prevent photobleaching.[10][24] Avoid acidic conditions as they can decrease the fluorescence signal.[24]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-FAM Fluorescent Dye Internal Oligonucleotide Labeling [biosyn.com]
- 2. FAM Phosphoramidite: A Key Reagent for Fluorescently La... [sbngenetech.com]
- 3. Oligonucleotide synthesis - Wikipedia [en.wikipedia.org]
- 4. glenresearch.com [glenresearch.com]
- 5. 6-Fluorescein Phosphoramidite configured for ABI 204697-37-0 [sigmaaldrich.com]
- 6. 6-FAM Phosphoramidite | FIVEphoton Biochemicals | Oligonucleotide Synthesis Reagent 6-FAM-Phosphoramidite, FAM Phosphoramidite | HPT1403 [fivephoton.com]
- 7. 6-Fluorescein Phosphoramidite | C46H58N3O10P | CID 58114954 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. FAM Phosphoramidite, 6-Isomer (A270218) | Antibodies.com [antibodies.com]
- 9. lumiprobe.com [lumiprobe.com]
- 10. 5'-(6-Fluorescein) phosphoramidite (6-FAM) [metkinenchemistry.com]
- 11. researchgate.net [researchgate.net]

- 12. 6-Carboxyfluorescein - Wikipedia [en.wikipedia.org]
- 13. 5'-Fluorescein CE-Phosphoramidite (6-FAM) | LGC, Biosearch Technologies [biosearchtech.com]
- 14. medchemexpress.com [medchemexpress.com]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. trilinkbiotech.com [trilinkbiotech.com]
- 18. glenresearch.com [glenresearch.com]
- 19. glenresearch.com [glenresearch.com]
- 20. glenresearch.com [glenresearch.com]
- 21. researchgate.net [researchgate.net]
- 22. researchgate.net [researchgate.net]
- 23. Fam dT Oligo Modifications from Gene Link [genelink.com]
- 24. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [6-Carboxyfluorescein (6-FAM) Phosphoramidite: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607415#6-carboxyfluorescein-phosphoramidite-basics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com